

1-Nonanethiol CAS number 1455-21-6

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Compound of Interest

Compound Name: 1-Nonanethiol

Cat. No.: B074206

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An In-depth Technical Guide to **1-Nonanethiol** (CAS: 1455-21-6) for Researchers and Drug Development Professionals

Introduction

1-Nonanethiol, also known as n-nonyl mercaptan, is a long-chain alkanethiol that has garnered significant interest in various scientific and technological fields. Its molecular structure, consisting of a nine-carbon alkyl chain and a terminal thiol (-SH) group, allows it to form highly ordered, self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold. This property makes it a valuable tool in surface functionalization, nanotechnology, and the development of drug delivery systems. This guide provides a comprehensive overview of the chemical and physical properties of **1-nonanethiol**, detailed experimental protocols for its key applications, and a summary of its safety and handling information.

Chemical and Physical Properties

1-Nonanethiol is a colorless liquid with a characteristic strong and unpleasant odor.^[1] Its key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference
CAS Number	1455-21-6	[1][2]
Molecular Formula	C9H20S	[1]
Molecular Weight	160.32 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Odor	Strong, unpleasant	[1]
Density	0.842 g/mL at 25 °C	[2][3][4]
Melting Point	-21 °C	[1]
Boiling Point	220 °C	[1][2][3]
Flash Point	79 °C (174.2 °F) - closed cup	[2][3]
Solubility	Insoluble in water.[1] Soluble in ethanol, chloroform (sparingly), and methanol (slightly).[5]	
Vapor Pressure	0.13 mmHg	[1]
Refractive Index	n _{20/D} 1.455	[2][3][4]

Table 2: Chemical Identifiers and Spectral Data

Identifier/Data	Value	Reference
IUPAC Name	Nonane-1-thiol	[1]
Synonyms	n-Nonyl mercaptan, 1-Mercaptononane, Nonylthiol	[1][2]
InChI	InChI=1S/C9H20S/c1-2-3-4-5-6-7-8-9-10/h10H,2-9H2,1H3	[2][6]
SMILES	CCCCCCCCCS	[2][3][4]
¹ H NMR Spectra	Available	[1]
¹³ C NMR Spectra	Available	[1]
GC-MS	Available	[1]
Kovats Retention Index	Standard non-polar: 1219, 1218; Semi-standard non-polar: 1233; Standard polar: 1470	[1]

Key Applications and Experimental Protocols

The primary applications of **1-nonanethiol** stem from its ability to form robust and well-ordered self-assembled monolayers on gold surfaces. This has significant implications in nanotechnology, biosensor development, and surface chemistry.

Formation of Self-Assembled Monolayers (SAMs) on Gold

1-Nonanethiol spontaneously forms a dense, quasi-crystalline monolayer on gold surfaces through the strong affinity of the sulfur atom for gold.[7] The alkyl chains then align and pack closely due to van der Waals interactions, resulting in a highly ordered film.

This protocol outlines the steps for preparing a **1-nonanethiol** SAM on a gold-coated substrate.

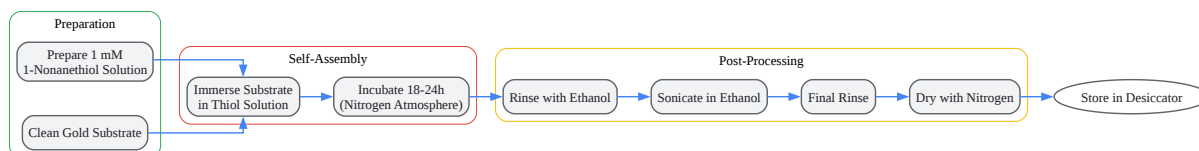
Materials:

- **1-Nonanethiol** (CAS 1455-21-6)
- Gold-coated substrate (e.g., gold-coated glass slide or silicon wafer)
- 200-proof ethanol
- Tweezers
- Glass or polypropylene containers with sealable caps
- Dry nitrogen gas
- Sonicator

Procedure:

- Substrate Cleaning:
 - Thoroughly clean the gold substrate to remove any organic contaminants. A common method is to use a piranha solution (a 3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide). **EXTREME CAUTION:** Piranha solution is highly corrosive and reacts violently with organic materials. Handle with appropriate personal protective equipment in a fume hood.
 - Alternatively, UV/ozone treatment for 15-20 minutes can be used.[\[4\]](#)
 - Rinse the cleaned substrate copiously with deionized water and then with absolute ethanol.
 - Dry the substrate under a gentle stream of dry nitrogen gas.
- Solution Preparation:
 - Prepare a 1 mM solution of **1-nonanethiol** in absolute ethanol in a clean glass or polypropylene container.
 - Sonicate the solution for 5-10 minutes to ensure the thiol is fully dissolved.[\[6\]](#)

- Self-Assembly:
 - Immediately immerse the freshly cleaned and dried gold substrate into the **1-nonanethiol** solution.[\[2\]](#)[\[6\]](#) Handle the substrate with clean tweezers.
 - To minimize oxidation, reduce the headspace above the solution and backfill the container with dry nitrogen gas before sealing.[\[2\]](#)
 - Allow the self-assembly to proceed for 18-24 hours at room temperature in a dark, vibration-free environment to ensure the formation of a well-ordered monolayer.[\[1\]](#)[\[4\]](#)
- Rinsing and Drying:
 - After the incubation period, remove the substrate from the thiol solution with tweezers.
 - Rinse the substrate thoroughly with absolute ethanol to remove any non-chemisorbed **1-nonanethiol** molecules.[\[4\]](#)
 - Place the rinsed substrate in a container with fresh ethanol and sonicate for 1-3 minutes to remove any remaining physisorbed molecules.[\[2\]](#)[\[6\]](#)
 - Perform a final rinse with ethanol.
 - Dry the substrate under a gentle stream of dry nitrogen gas.[\[2\]](#)[\[6\]](#)[\[4\]](#)
- Storage:
 - Store the SAM-modified substrate in a clean, dry environment, such as a desiccator, until further use.[\[4\]](#) For long-term storage, place in a container backfilled with nitrogen.[\[2\]](#)



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Experimental workflow for the formation of a **1-nonanethiol** self-assembled monolayer on a gold substrate.

Synthesis of 1-Nonanethiol Capped Gold Nanoparticles

1-Nonanethiol can be used as a capping agent to stabilize gold nanoparticles (AuNPs) during and after their synthesis. The thiol group binds strongly to the gold surface, preventing aggregation and allowing for control over particle size and dispersibility in various solvents. The Turkevich method is a widely used approach for synthesizing gold nanoparticles, where a gold salt is reduced by sodium citrate.[8][9] This protocol adapts the Turkevich method for the synthesis of **1-nonanethiol** capped AuNPs.

This protocol describes a one-step synthesis of **1-nonanethiol** stabilized gold nanoparticles.

Materials:

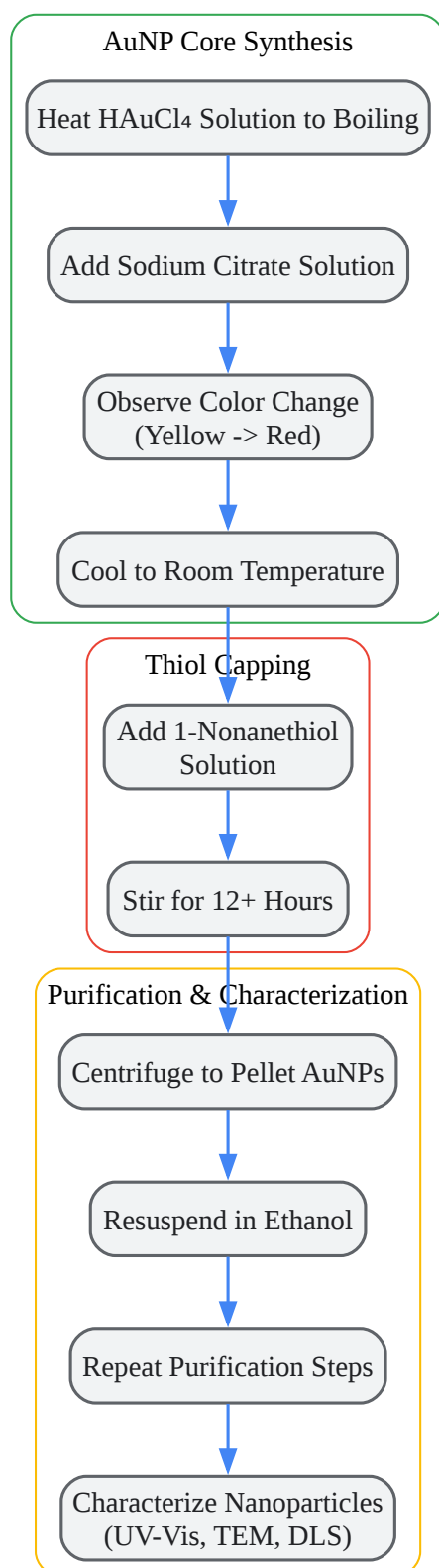
- Tetrachloroauric (III) acid (HAuCl_4)
- Sodium citrate dihydrate
- **1-Nonanethiol** (CAS 1455-21-6)
- Deionized water (18 $\text{M}\Omega\cdot\text{cm}$)
- Ethanol

- Heating mantle with magnetic stirring
- Condenser

Procedure:

- Preparation of Gold Solution:
 - In a clean round-bottom flask, prepare a 0.01% (w/v) solution of HAuCl_4 in deionized water. For example, add 10 mg of HAuCl_4 to 100 mL of deionized water.
 - Heat the solution to a rolling boil while stirring vigorously. Attach a condenser to the flask to prevent solvent evaporation.
- Reduction of Gold Ions:
 - While the gold solution is boiling, quickly add a 1% (w/v) solution of sodium citrate. A typical volume ratio is 1 mL of citrate solution for every 20 mL of gold solution.
 - Continue to heat and stir the solution. The color will change from a pale yellow to gray, then to a deep red or burgundy, indicating the formation of gold nanoparticles.^[9] This process usually takes about 15-30 minutes.
 - After the color change is complete, continue boiling for another 15 minutes, then remove the flask from the heat and allow it to cool to room temperature with continued stirring.
- Capping with **1-Nonanethiol**:
 - Prepare a dilute solution of **1-nonanethiol** in ethanol (e.g., 10 mM).
 - Once the gold nanoparticle solution has cooled, add the **1-nonanethiol** solution dropwise while stirring. The amount of thiol to add will depend on the desired surface coverage and the concentration of nanoparticles. A molar excess of thiol to gold is typically used.
 - Continue stirring the mixture at room temperature for at least 12 hours to allow for the formation of a stable thiol monolayer on the nanoparticle surface.
- Purification:

- The **1-nonanethiol** capped gold nanoparticles can be purified from excess reagents by centrifugation.
- Transfer the solution to centrifuge tubes and spin at a speed sufficient to pellet the nanoparticles (this will depend on the particle size).
- Discard the supernatant and resuspend the nanoparticle pellet in a suitable solvent, such as ethanol.
- Repeat the centrifugation and resuspension steps two to three more times to ensure complete removal of unreacted reagents.
- Characterization:
 - The synthesized nanoparticles can be characterized using techniques such as UV-Vis spectroscopy (to observe the surface plasmon resonance peak, typically around 520 nm for spherical AuNPs), transmission electron microscopy (TEM) for size and morphology analysis, and dynamic light scattering (DLS) for size distribution.



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Workflow for the synthesis of **1-nonanethiol** capped gold nanoparticles.

Safety and Handling

1-Nonanethiol is a hazardous substance and should be handled with appropriate safety precautions.

Table 3: Hazard Information

Hazard	Description	Reference
GHS Pictograms	[2]	
Signal Word	Warning	[2][3]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[2][3]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[2][3]

Handling and Storage:

- Handle in a well-ventilated area or in a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[10]
- Avoid contact with skin, eyes, and clothing.[10]
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[1][10]
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[10]
- Store separately from strong oxidizing agents, strong acids, and strong bases.[11]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.[10]
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[10]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Get medical aid.[10]
- Ingestion: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get immediate medical aid.[10]

Conclusion

1-Nonanethiol is a versatile chemical compound with significant applications in materials science and nanotechnology, primarily due to its ability to form high-quality self-assembled monolayers on gold surfaces. This property allows for the precise control of surface chemistry, which is critical for the development of advanced materials, biosensors, and drug delivery platforms. While its handling requires adherence to strict safety protocols, the experimental procedures for its application are well-established and reproducible. This guide provides the foundational knowledge and practical protocols for researchers and professionals to effectively and safely utilize **1-nonanethiol** in their work.

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